

Technical Guide: Oxazole-4-carboximidamide and its Analogue, Oxazole-4-carboxamide

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Compound of Interest

Compound Name: Oxazole-4-carboximidamide

Cat. No.: B15246517

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Introduction

This technical guide provides a comprehensive overview of **Oxazole-4-carboximidamide**, a niche heterocyclic organic compound. Due to the limited availability of public data for **Oxazole-4-carboximidamide**, this guide will focus on the closely related and well-documented analogue, Oxazole-4-carboxamide. The structural difference lies in the functional group at the 4-position of the oxazole ring: an imidamide ($-C(=NH)NH_2$) versus a carboxamide ($-C(=O)NH_2$). This document will detail the chemical properties, synthesis, and potential biological significance of Oxazole-4-carboxamide, providing valuable insights for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

A summary of the key chemical identifiers and physicochemical properties for Oxazole-4-carboxamide is presented below.

Property	Value	Reference
CAS Number	23012-15-9	[1][2][3]
Molecular Formula	C ₄ H ₄ N ₂ O ₂	[1][2][3]
Molecular Weight	112.09 g/mol	[2]
Appearance	White to off-white solid	[2]
Boiling Point (Predicted)	339.1 ± 15.0 °C	[2]
Density (Predicted)	1.331 g/cm ³	[2]
pKa (Predicted)	14.68 ± 0.50	[2]
Storage Conditions	Sealed in a dry place at room temperature	[2]

Experimental Protocols

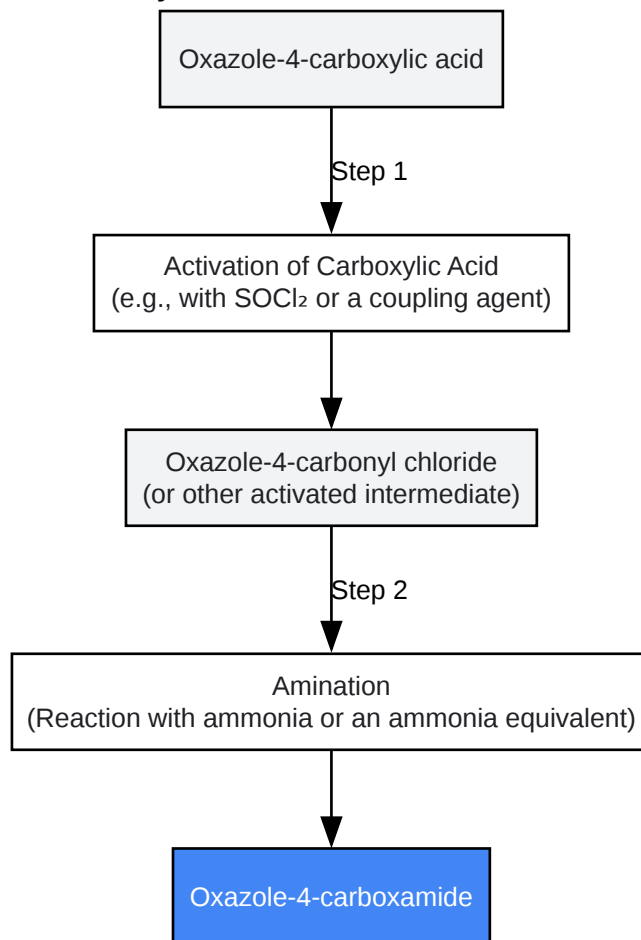
Synthesis of Oxazole-4-carboxamide

While specific, detailed experimental protocols for the synthesis of Oxazole-4-carboxamide are not readily available in the public domain, a general synthetic approach can be inferred from established methods for the synthesis of oxazole derivatives. A common route involves the reaction of an activated carboxylic acid derivative with an appropriate amine source.

Generalized Synthetic Workflow:

The synthesis of Oxazole-4-carboxamide can be conceptualized in the following workflow, starting from the corresponding carboxylic acid.

Generalized Synthesis of Oxazole-4-carboxamide



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Caption: A conceptual workflow for the synthesis of Oxazole-4-carboxamide from Oxazole-4-carboxylic acid.

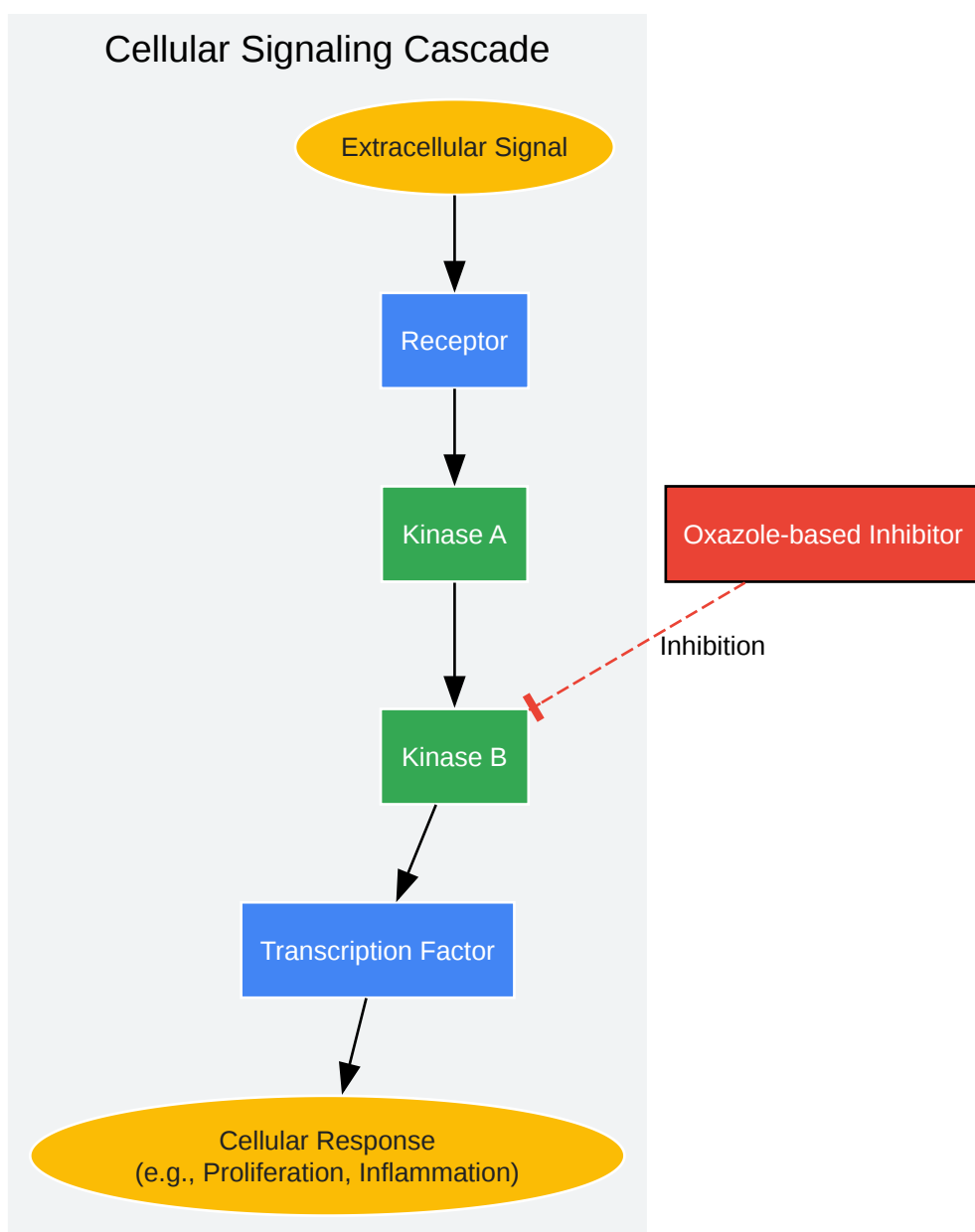
Biological Significance and Signaling Pathways

The oxazole scaffold is a privileged structure in medicinal chemistry, appearing in numerous compounds with a wide range of biological activities.^{[4][5][6]} While specific data on the biological effects of Oxazole-4-carboxamide is limited, the broader class of oxazole derivatives has been implicated in various therapeutic areas, including as anti-inflammatory, antimicrobial, and anticancer agents.^{[4][5][6][7]}

Potential Role in Cellular Signaling:

Many biologically active oxazole-containing molecules function by inhibiting key enzymes in cellular signaling pathways, such as kinases. The following diagram illustrates a generalized signaling pathway where an oxazole-containing inhibitor might act.

Generalized Kinase Signaling Pathway and Inhibition



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Caption: A diagram showing a representative kinase signaling pathway and a potential point of inhibition by an oxazole-based compound.

This guide provides a foundational understanding of Oxazole-4-carboxamide based on available data and the known properties of the broader class of oxazole derivatives. Further experimental investigation is necessary to fully elucidate the specific properties and biological activities of this compound.

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